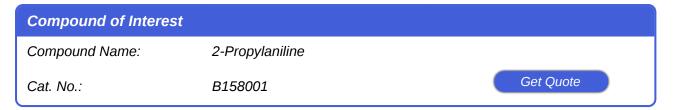


Solubility of 2-propylaniline in organic solvents

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An In-Depth Technical Guide to the Solubility of **2-Propylaniline** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **2-propylaniline** in organic solvents. While qualitative data suggests good solubility in a range of organic media, a thorough review of scientific literature and chemical databases reveals a lack of specific quantitative solubility data. This guide, therefore, focuses on providing a detailed experimental protocol for determining the equilibrium solubility of **2-propylaniline** via the widely accepted isothermal shake-flask method. Furthermore, a logical workflow for this protocol is visualized to aid in experimental design. This document is intended to be a valuable resource for researchers and professionals, enabling informed decisions regarding solvent selection and the experimental determination of precise solubility values.

Introduction to 2-Propylaniline and its Solubility

2-Propylaniline (ortho-propylaniline) is an aromatic amine with the chemical formula $C_9H_{13}N$. Its molecular structure, consisting of a benzene ring substituted with an amino group and a propyl group, dictates its solubility behavior. The presence of the nonpolar propyl group and the aromatic ring suggests good solubility in a variety of organic solvents.[1] The amino group can participate in hydrogen bonding, which may enhance solubility in protic solvents.[2] Generally, aliphatic amines are soluble in organic solvents, especially polar ones.[3]



While it is expected to be highly soluble in solvents such as ethanol, acetone, and ether, precise quantitative data is not readily available in public literature.[1] The determination of this data is crucial for a variety of applications, including chemical synthesis, purification, and formulation development.

Qualitative Solubility Profile

Based on the principles of "like dissolves like" and the known behavior of similar aromatic amines, a qualitative solubility profile for **2-propylaniline** can be predicted.

Table 1: Predicted Qualitative Solubility of **2-Propylaniline** in Common Organic Solvents



Solvent Class	Representative Solvents	Predicted Solubility	Rationale
Alcohols	Methanol, Ethanol	High	The amino group can form hydrogen bonds with the hydroxyl group of the alcohol.
Ketones	Acetone, Methyl Ethyl Ketone	High	The polar carbonyl group can interact with the amine group.
Ethers	Diethyl Ether, Tetrahydrofuran (THF)	High	The ether oxygen can act as a hydrogen bond acceptor for the amine protons.
Aromatic Hydrocarbons	Toluene, Benzene	High	The aromatic ring of 2-propylaniline allows for favorable π - π stacking interactions with the solvent.
Halogenated Hydrocarbons	Dichloromethane, Chloroform	High	These solvents are effective at dissolving a wide range of organic compounds.
Nonpolar Hydrocarbons	Hexane, Cyclohexane	Moderate to Low	The overall polarity of 2-propylaniline may limit its solubility in highly nonpolar solvents.

Experimental Protocol for Quantitative Solubility Determination: Isothermal Shake-Flask Method

To obtain precise quantitative solubility data for **2-propylaniline**, the isothermal shake-flask method is recommended.[4][5][6] This method allows for the determination of the equilibrium



solubility of a compound in a given solvent at a specific temperature.

Objective: To quantitatively determine the equilibrium solubility of **2-propylaniline** in a selected organic solvent at a constant temperature.

Materials:

- **2-Propylaniline** (high purity)
- Selected organic solvent (analytical grade)
- Volumetric flasks
- Analytical balance
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.45 μm PTFE)
- Vials with screw caps
- Analytical instrumentation for concentration measurement (e.g., UV-Vis spectrophotometer, Gas Chromatograph (GC), or High-Performance Liquid Chromatograph (HPLC))

Procedure:

- Preparation of Supersaturated Solution: Add an excess amount of **2-propylaniline** to a known volume of the selected organic solvent in a sealed vial. The presence of undissolved solute is essential to ensure that equilibrium is reached from a state of supersaturation.
- Equilibration: Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C, 37 °C). Agitate the samples for a predetermined period (e.g., 24-48 hours) to allow the system to reach equilibrium. The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- Phase Separation: Once equilibrium is achieved, allow the vials to stand undisturbed at the same constant temperature to let the excess solid settle.



- Sample Withdrawal and Filtration: Carefully withdraw an aliquot of the supernatant using a syringe. Immediately filter the solution through a syringe filter into a clean, pre-weighed vial to remove any undissolved solid particles. This step must be performed quickly to avoid any temperature changes that might affect the solubility.
- Dilution: Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method to be used.
- Quantification: Analyze the concentration of 2-propylaniline in the diluted solution using a
 validated analytical method such as UV-Vis spectrophotometry, GC, or HPLC.[7]
- Calculation of Solubility: Calculate the solubility of **2-propylaniline** in the solvent using the measured concentration and the dilution factor. The results can be expressed in various units, such as g/100 mL, mg/mL, mol/L (Molarity), or mole fraction.

Table 2: Data Template for Quantitative Solubility of 2-Propylaniline

Solvent	Temperatur e (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)	Mole Fraction	Analytical Method
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Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the logical steps of the isothermal shake-flask method for determining the solubility of **2-propylaniline**.



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Caption: Workflow for the isothermal shake-flask solubility determination method.

Conclusion



While **2-propylaniline** is qualitatively understood to be soluble in a wide array of organic solvents, this guide highlights the current absence of publicly available quantitative solubility data. For researchers, scientists, and drug development professionals, the experimental determination of this data is a critical step for its practical application. The provided detailed protocol for the isothermal shake-flask method and the accompanying workflow diagram offer a robust framework for obtaining accurate and reproducible solubility measurements. The systematic collection and reporting of such data will be invaluable to the scientific community, facilitating the expanded use of **2-propylaniline** in various research and development endeavors.

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